

4-Difluoromethoxy-3-hydroxybenzaldehyde molecular structure and weight

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Compound of Interest

Compound Name: 4-Difluoromethoxy-3-hydroxybenzaldehyde

Cat. No.: B128312

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In-Depth Technical Guide: 4-Difluoromethoxy-3-hydroxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Difluoromethoxy-3-hydroxybenzaldehyde**, a key intermediate in the synthesis of pharmacologically active molecules. This document details its molecular structure, physicochemical properties, and relevant experimental protocols, with a focus on its role in the development of phosphodiesterase-4 (PDE4) inhibitors.

Core Compound Data

4-Difluoromethoxy-3-hydroxybenzaldehyde is a substituted benzaldehyde with the chemical formula $C_8H_6F_2O_3$.^{[1][2][3]} It is primarily recognized for its role as a crucial building block in the synthesis of Roflumilast, a medication used to treat chronic obstructive pulmonary disease (COPD).^{[4][5]} The presence of the difluoromethoxy group is significant as it can enhance the lipophilicity and metabolic stability of the final drug molecule.^[2]

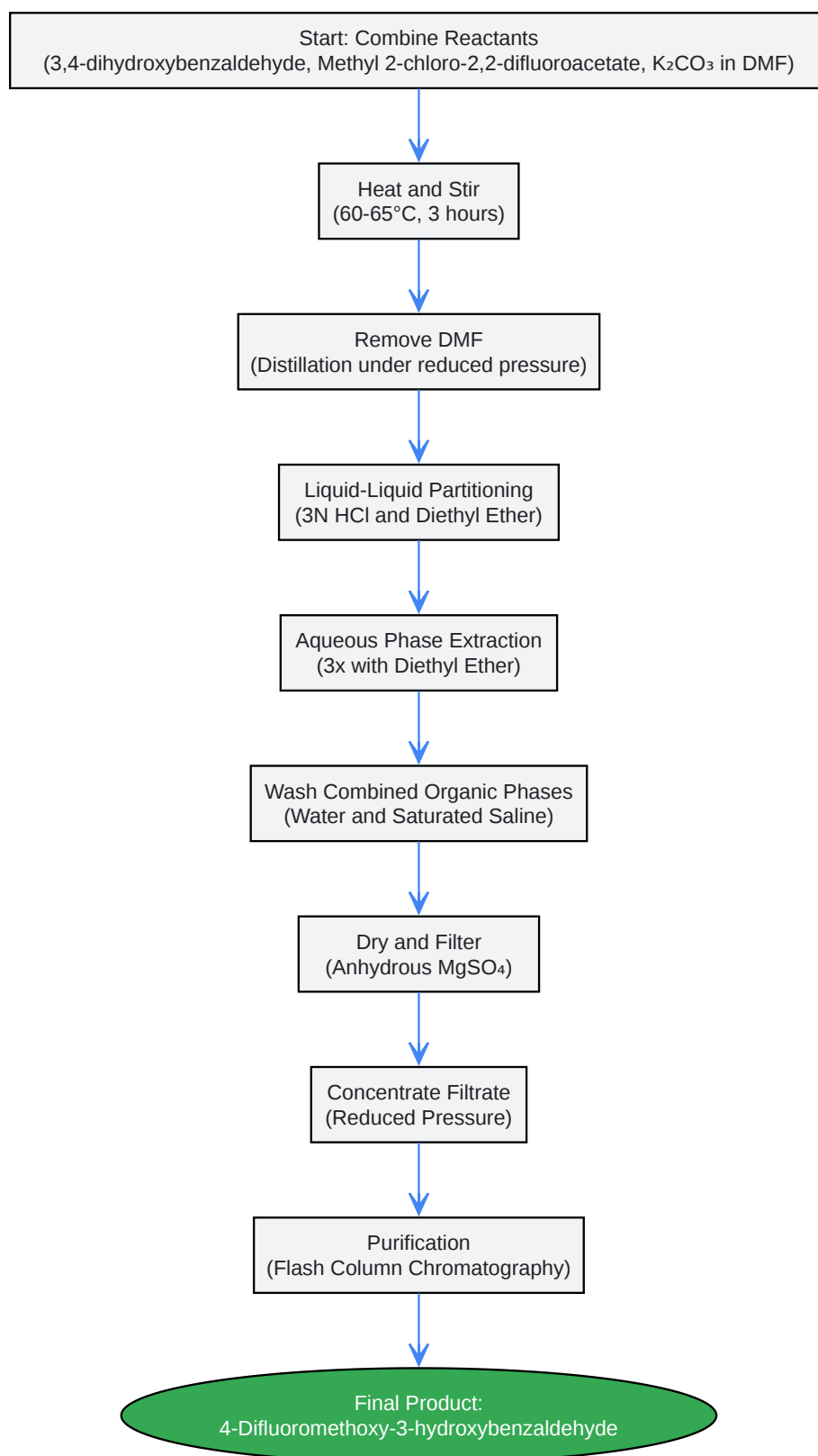
Physicochemical Properties

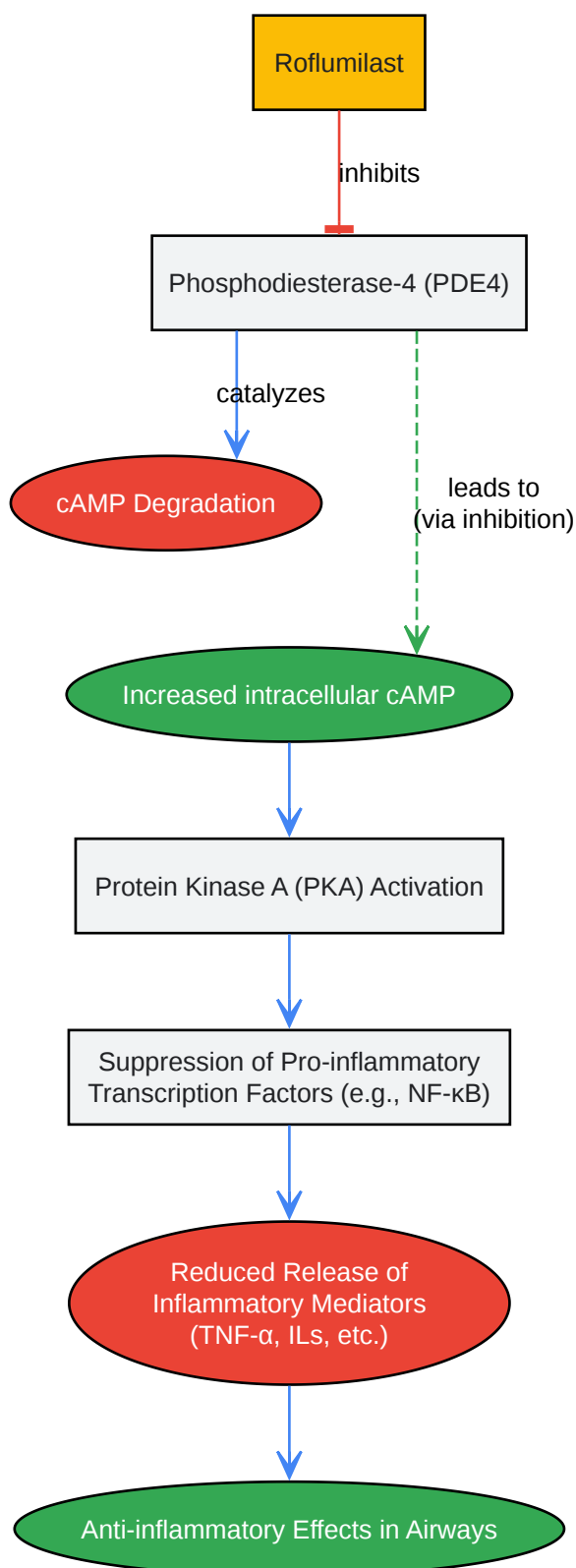
The key quantitative data for **4-Difluoromethoxy-3-hydroxybenzaldehyde** are summarized in the table below, providing a clear reference for its physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C ₈ H ₆ F ₂ O ₃	[1][2][3][4]
Molecular Weight	188.13 g/mol	[1][3][6]
CAS Number	151103-08-1	[1][4]
Appearance	White to off-white powder/crystal	[4][7]
Melting Point	83-90 °C	[7][8]
Boiling Point	280.6 ± 35.0 °C (Predicted)	[4][8]
Density	1.4 ± 0.1 g/cm ³	[4]
Flash Point	123.5 ± 25.9 °C	[4]
Polar Surface Area	46.53 Å ²	[4]
LogP	1.28	[4]

Molecular Structure

The structure of **4-Difluoromethoxy-3-hydroxybenzaldehyde** consists of a benzene ring substituted with an aldehyde group (-CHO), a hydroxyl group (-OH), and a difluoromethoxy group (-OCHF₂). The hydroxyl and difluoromethoxy groups are positioned at the 3rd and 4th carbons, respectively, relative to the aldehyde group.





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